

The chemical formula and molecular weight of aluminum potassium sulfate dodecahydrate.

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Compound of Interest

Compound Name:	Aluminum potassium sulfate dodecahydrate
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Technical Overview: Aluminum Potassium Sulfate Dodecahydrate

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This document provides a detailed chemical analysis of **aluminum potassium sulfate dodecahydrate**, a compound with significant applications in various scientific and industrial fields. The focus of this guide is to delineate its fundamental chemical properties, specifically its chemical formula and molecular weight, presented for researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

Aluminum potassium sulfate dodecahydrate, commonly known as potassium alum or potash alum, is a double sulfate of potassium and aluminum.^{[1][2]} It is typically encountered in its dodecahydrate form, which signifies that each molecule of the compound is associated with twelve molecules of water.^[1] This hydration is crucial to its crystalline structure and stability.

The chemical formula for **aluminum potassium sulfate dodecahydrate** is:

$\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ ^{[1][2][3]}

This formula indicates that a single formula unit of the compound consists of one potassium (K) ion, one aluminum (Al) ion, two sulfate (SO₄) ions, and twelve molecules of water (H₂O).

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **aluminum potassium sulfate dodecahydrate** is based on the atomic masses of potassium, aluminum, sulfur, oxygen, and hydrogen.

The accepted molecular weight for **aluminum potassium sulfate dodecahydrate** is approximately 474.39 g/mol .[\[3\]](#)[\[4\]](#)[\[5\]](#)

The table below provides a detailed breakdown of the molecular weight calculation based on the standard atomic weights of each element.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Potassium	K	1	39.0983 [6] [7] [8] [9] [10]	39.0983
Aluminum	Al	1	26.982 [11] [12] [13] [14]	26.982
Sulfur	S	2	32.065 [15] [16] [17] [18] [19]	64.13
Oxygen	O	20 (8 in SO ₄ , 12 in H ₂ O)	15.999 [20] [21] [22] [23]	319.98
Hydrogen	H	24	1.008 [24] [25] [26] [27] [28]	24.192
Total		KAl(SO ₄) ₂ ·12H ₂ O	474.3823	

Note: Slight variations in molecular weight may be observed depending on the source of atomic mass data.[\[4\]](#)

Methodologies and Visualizations

The determination of the chemical formula and molecular weight of a well-established compound like **aluminum potassium sulfate dodecahydrate** does not involve novel experimental protocols. The data presented are based on universally accepted values for atomic masses as standardized by IUPAC and determined through high-precision techniques such as mass spectrometry.

Due to the fundamental nature of the topic—a chemical formula and its corresponding molecular weight—graphical visualizations such as signaling pathways or experimental workflows are not applicable. The logical relationship is a direct summation of atomic masses as detailed in the table above.

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